

physical and chemical properties of 2,6-diisopropylnaphthalene

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Compound of Interest

Compound Name: 2,6-Diisopropylnaphthalene

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An In-depth Technical Guide to **2,6-Diisopropylnaphthalene**

Abstract

2,6-Diisopropylnaphthalene (2,6-DIPN) is an organic compound with the chemical formula $C_{16}H_{20}$.^{[1][2]} It is a white, colorless solid and one of several isomers of diisopropylnaphthalene. ^[1] This document provides a comprehensive overview of the physical and chemical properties of **2,6-diisopropylnaphthalene**, intended for researchers, scientists, and professionals in drug development. It includes detailed data on its properties, experimental protocols for its synthesis and analysis, and a summary of its primary applications and safety information.

Chemical Identity

2,6-Diisopropylnaphthalene is a derivative of naphthalene with isopropyl groups substituted at the 2 and 6 positions.

Identifier	Value
IUPAC Name	2,6-di(propan-2-yl)naphthalene [1] [3]
Synonyms	2,6-DIPN, 2,6-bis(1-methylethyl)naphthalene [1] [3] [4]
CAS Number	24157-81-1 [1] [5]
Chemical Formula	C ₁₆ H ₂₀ [1] [2]
Molecular Weight	212.33 g/mol [3] [5]
SMILES	CC(C)c1ccc2cc(ccc2c1)C(C)C [5]

Physical Properties

The physical properties of **2,6-diisopropylnaphthalene** are summarized in the table below.

Property	Value	Source
Appearance	White to almost white powder or colorless solid. [1] [6]	[1] [6]
Melting Point	67-70 °C [6]	[6]
Boiling Point	279.3 °C [6]	[6]
Density	0.9560 g/cm ³ (estimate) [6]	[6]
Vapor Pressure	0.08 Pa at 25°C [6]	[6]
Flash Point	140 °C (284 °F) [5] [6]	[5] [6]
Solubility	Partly miscible in water. Soluble in acetonitrile (slightly), chloroform (slightly), and methanol. [4] [6]	[4] [6]
Refractive Index	1.5774 (estimate) [6]	[6]

Chemical Properties

Reactivity and Stability: **2,6-Diisopropylnaphthalene** is generally stable under normal temperatures and pressures.[7] However, it can undergo vigorous, sometimes explosive, reactions with strong oxidizing agents.[6] It can also react exothermically with bases and diazo compounds.[6] Friedel-Crafts acylation of naphthalene using benzoyl chloride, catalyzed by AlCl_3 , must be conducted above the melting point of the mixture to avoid a violent reaction.[6]

Hazardous Decomposition Products: Combustion of **2,6-diisopropylnaphthalene** can produce carbon monoxide, carbon dioxide, and other irritating and toxic fumes and gases.[4][7]

Spectroscopic Data

Spectroscopy	Data
Mass Spectrometry	The base peak is observed at m/z 197, corresponding to the loss of a CH_3 radical. The molecular ion peak is at m/z 212, and another significant peak is at m/z 155, resulting from the loss of a C_4H_9 group.[3][8]
Infrared (IR) Spectroscopy	IR spectral data is available and can be found in the NIST WebBook.[9]
Nuclear Magnetic Resonance (NMR)	^1H NMR and ^{13}C NMR spectral data are available from various sources, including SpectraBase and SpringerMaterials.[3][10]

Experimental Protocols

Synthesis of 2,6-Diisopropylnaphthalene

A common method for the synthesis of **2,6-diisopropylnaphthalene** is the shape-selective isopropylation of naphthalene.[11]

- Reactants: Naphthalene and propylene (or isopropanol).[12]
- Catalyst: An acidic catalyst, such as a synthetic Mordenite (a type of zeolite), is often used to achieve high selectivity for the 2,6-isomer.[11][13]

- Reaction Conditions: The reaction is typically carried out in a vertical cylindrical bubble column reactor. Naphthalene and the solid phosphoric acid catalyst are added to the reactor, which is then sealed. A mixed gas of propylene and nitrogen is bubbled through the reactor. The reaction temperature is maintained at 220°C for 3 hours to produce a mixture of isopropyl naphthalenes.[12]
- Rearrangement: The resulting mixture then undergoes a rearrangement reaction in a stirred reactor with the addition of more solid phosphoric acid catalyst at a temperature of 250°C and a pressure of 1.0 MPa for 2.5 hours.[12]
- Purification: The final product mixture is purified by reduced pressure distillation to separate the diisopropyl naphthalene isomers.[12]

Purification by Crystallization

Static melt crystallization can be employed to further purify 2,6-DIPN from its isomers, achieving a purity of ≥99%. [14]

Analytical Method: Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)

An analytical method for the quantification of 2,6-DIPN in agricultural products has been developed using GC-MS/MS.[8]

- Sample Preparation: Samples are extracted, partitioned, and purified using a Florisil® cartridge.[8]
- Chromatography: An HP-5MS column is commonly used for the separation of 2,6-DIPN.[8]
- Mass Spectrometry: Tandem mass spectrometry (MS/MS) is used for detection due to its high selectivity and sensitivity. Multiple reaction monitoring (MRM) is optimized for the analysis.[8]
- Quantification: A matrix-matched calibration curve is prepared to mitigate matrix effects.[8] The limit of detection (LOD) and limit of quantification (LOQ) of the instrument in sample analyses have been reported as 0.0004 and 0.00125 µg/mL, respectively, with a method LOQ of 0.01 mg/kg.[8]

Applications

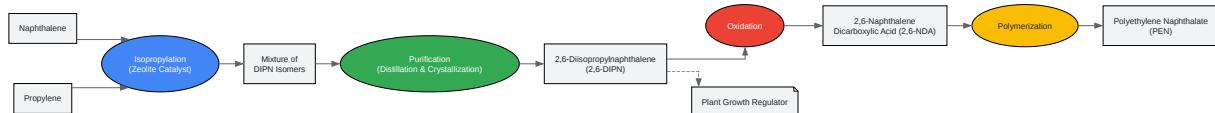
- Chemical Intermediate: 2,6-DIPN is a precursor for the synthesis of 2,6-naphthalene dicarboxylic acid (2,6-NDA), which is an important monomer for producing advanced polyester materials and liquid crystalline polymers like polyethylene naphthalate (PEN).[11][15]
- Plant Growth Regulator: It is used to inhibit the sprouting of stored potatoes, often in combination with chlorpropham.[1]
- Solvent: The mixture of diisopropynaphthalene isomers is used as a solvent in carbonless copy paper.[16]

Safety and Toxicology

2,6-Diisopropynaphthalene is considered a hazardous substance.[4]

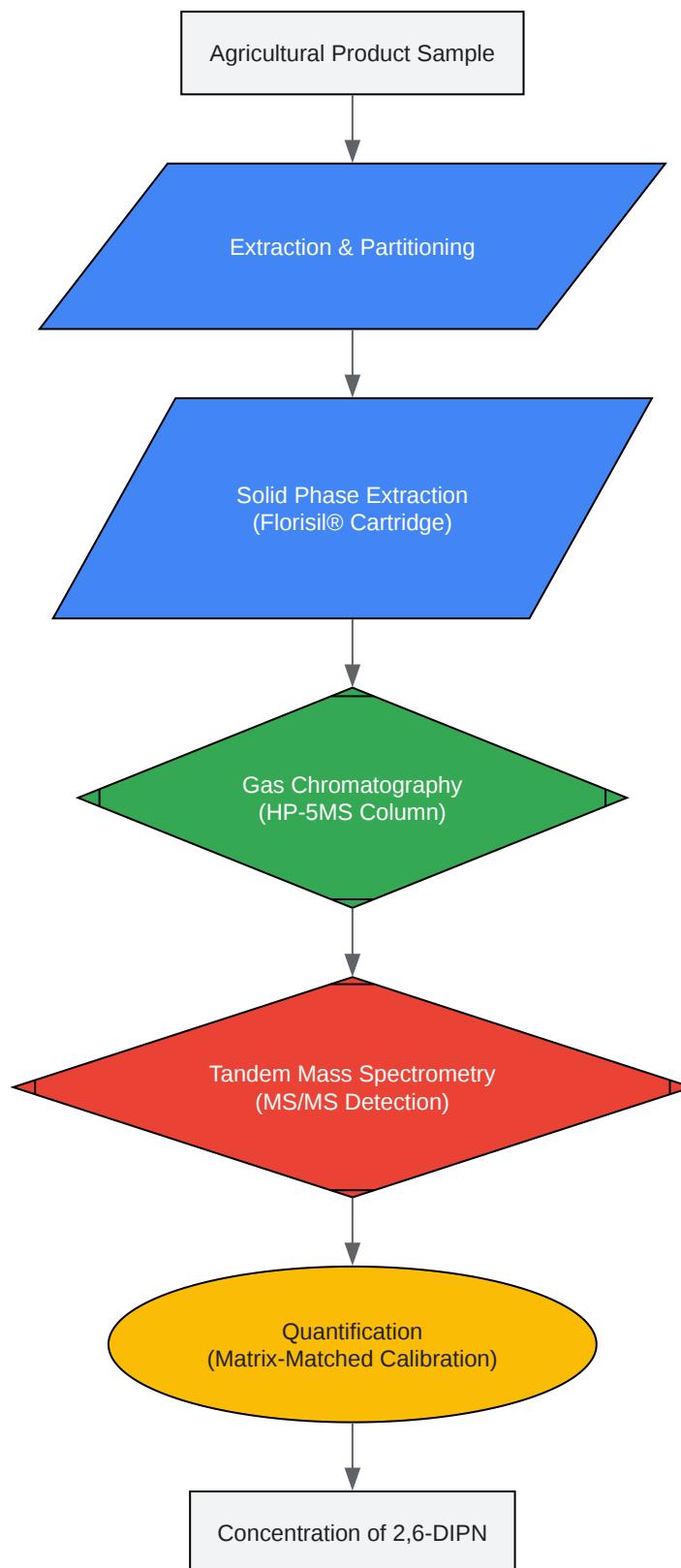
Hazard Information	Details
Toxicity	Oral (rat) LD50: >3900 mg/kg.[4] It may be damaging to health upon accidental ingestion.[4]
Irritation	May cause eye, skin, respiratory, and digestive tract irritation.[4][7]
Chronic Effects	Prolonged exposure to naphthalene and its congeners has been associated with cataracts in animals and workers.[4]
Environmental Hazards	Very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[4]

Diagrams



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Caption: Synthesis pathway of 2,6-DIPN and its application in producing PEN.



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Caption: Experimental workflow for the analysis of 2,6-DIPN using GC-MS/MS.

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